

(Z)-2-Chloro-2-butene molecular weight and formula.

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Compound of Interest

Compound Name: (Z)-2-Chloro-2-butene

Cat. No.: B1588157

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An In-depth Technical Guide to (Z)-2-Chloro-2-butene

This technical guide provides a concise overview of the fundamental physicochemical properties of **(Z)-2-chloro-2-butene**, a halogenated alkene. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who may utilize this compound as a starting material or intermediate.

Physicochemical Properties

(Z)-2-Chloro-2-butene, also known as cis-2-chloro-2-butene, is a chlorinated hydrocarbon. Its key quantitative properties are summarized below for easy reference.

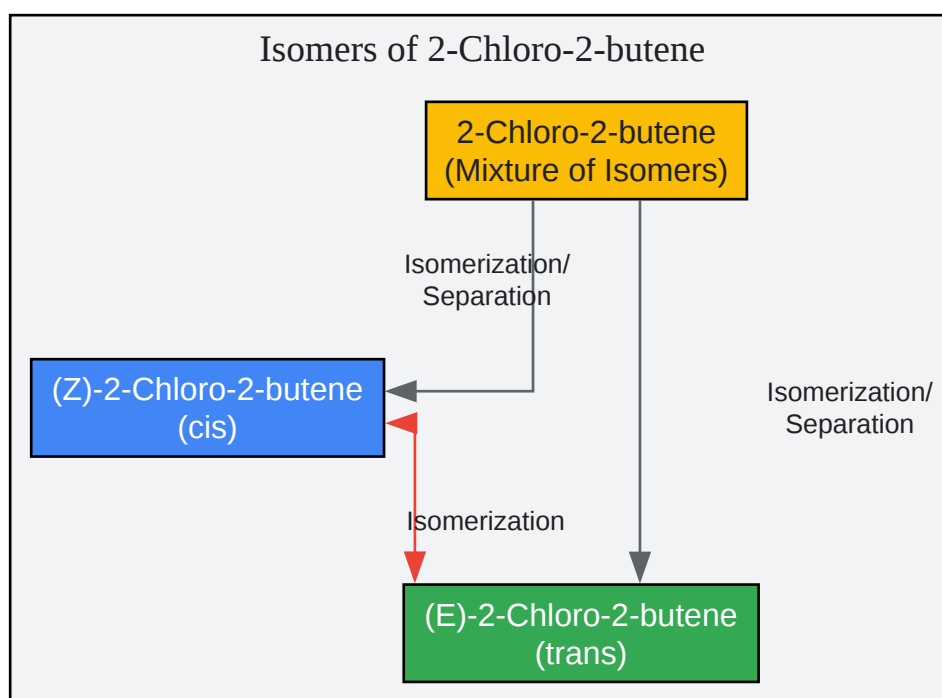
Property	Value
Molecular Formula	C4H7Cl[1][2][3][4][5]
Molecular Weight	90.551 g/mol [1][2]
CAS Registry Number	2211-69-0[1][2]
Boiling Point	66.8 °C to 72 °C[4][6]
Melting Point	-105.8 °C to -106 °C[4][6]
Density	0.91 g/cm³[4][6]
Refractive Index	1.4170 - 1.4210[4]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **(Z)-2-chloro-2-butene** are highly dependent on the context of its use (e.g., as a reactant in a larger synthetic pathway). Standard methods for the synthesis of vinyl chlorides, such as the addition of hydrogen chloride to 2-butyne or the dehydrochlorination of 2,2-dichlorobutane, can be adapted for its preparation. Characterization typically involves spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) to confirm the stereochemistry and Infrared (IR) spectroscopy, for which reference spectra are available in databases like the NIST Chemistry WebBook.^{[1][2]}

Isomeric Relationships

The chemical structure of 2-chloro-2-butene allows for stereoisomerism. The following diagram illustrates the relationship between the (Z) and (E) isomers, which are geometric isomers, also known as cis-trans isomers.



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Caption: Logical relationship between the isomers of 2-chloro-2-butene.

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